Application Note: Quantitative Analysis of 5-Cyclopropylpyridin-2-ol Using Chromatographic Techniques

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Compound of Interest

Compound Name:	*5-Cyclopropylpyridin-2-ol*
CAS No.:	*1159821-42-7*
Cat. No.:	*B1358011*

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Abstract: This document provides detailed analytical methods for the accurate quantification of **5-Cyclopropylpyridin-2-ol**, a key heterocyclic compound relevant in pharmaceutical research and development. We present robust protocols for Reversed-Phase High-Performance Liquid Chromatography with UV detection (RP-HPLC-UV) for routine purity and concentration analysis, and a high-sensitivity Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for trace-level quantification in complex matrices. Additionally, considerations for Gas Chromatography-Mass Spectrometry (GC-MS) are discussed. Each protocol is designed to ensure scientific integrity through built-in validation checkpoints, explaining the causality behind experimental choices to empower researchers.

Introduction and Physicochemical Profile

5-Cyclopropylpyridin-2-ol (also known as 5-Cyclopropyl-2(1H)-pyridinone) is a substituted pyridine derivative. Its accurate and precise quantification is critical for various stages of drug development, including synthesis quality control, purity assessment, stability studies, and

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pharmacokinetic analysis. The molecule's structure, featuring a UV-active pyridinone ring and a non-polar cyclopropyl group, lends itself well to modern chromatographic techniques.

The selection of an appropriate analytical method is dictated by the compound's physicochemical properties. Understanding these properties is the first step in developing a robust and reliable quantitative assay.

Property	Value	Source
Chemical Formula	C_8H_9NO	[1]
Molecular Weight	135.17 g/mol	
Physical Form	Solid	
Predicted Boiling Point	348.0 ± 15.0 °C	[1]
Predicted pKa	12.39 ± 0.10	[1]
UV Chromophore	Pyridinone Ring	N/A

The presence of the pyridinone ring provides a strong chromophore, making UV detection a primary choice for HPLC-based analysis. Its moderate polarity suggests that reversed-phase chromatography will be an effective separation technique.

Method 1: RP-HPLC-UV for Purity and Assay

This method is ideal for routine analysis, offering a balance of speed, precision, and accessibility for determining the purity and concentration of **5-Cyclopropylpyridin-2-ol** in bulk material or simple formulations.

Principle of a Self-Validating System

The principle of this method relies on the separation of **5-Cyclopropylpyridin-2-ol** from its impurities on a hydrophobic stationary phase (C18) using a polar mobile phase. The addition of an acid, such as trifluoroacetic acid (TFA) or formic acid, to the mobile phase is crucial. It suppresses the ionization of the hydroxyl group, leading to improved peak shape and consistent retention times, which is a foundational aspect of a validated method.[2][3]

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Quantification is achieved by comparing the peak area of the analyte to that of a certified reference standard.

Experimental Protocol

A. Reagents and Materials

- **5-Cyclopropylpyridin-2-ol** Reference Standard (>98% purity)
- Acetonitrile (ACN), HPLC Grade
- Water, HPLC Grade or Milli-Q
- Trifluoroacetic Acid (TFA), HPLC Grade
- Methanol, HPLC Grade (for cleaning)
- Volumetric flasks (Class A), pipettes, and autosampler vials

B. Preparation of Solutions

- Mobile Phase A: 0.1% TFA in Water. Add 1.0 mL of TFA to 1000 mL of HPLC-grade water.
- Mobile Phase B: 0.1% TFA in Acetonitrile. Add 1.0 mL of TFA to 1000 mL of HPLC-grade ACN.
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of the reference standard and dissolve in 10 mL of Mobile Phase B in a volumetric flask.
- Calibration Standards (1-100 µg/mL): Perform serial dilutions of the Standard Stock Solution with a 50:50 mixture of Mobile Phase A and B to create a calibration curve.

C. Chromatographic Conditions

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Parameter	Recommended Condition	Rationale
HPLC System	Agilent 1260, Waters Alliance, or equivalent	Standard system with UV/PDA detector.
Column	C18, 150 x 4.6 mm, 5 µm particle size	Provides good retention and resolution for small molecules. [2][4]
Mobile Phase	Gradient Elution (see table below)	To ensure elution of the main peak with good shape and separate potential impurities.
Flow Rate	1.0 mL/min	Standard flow for a 4.6 mm ID column.
Column Temperature	30 °C	Ensures reproducible retention times.
Injection Volume	10 µL	A typical volume to avoid column overloading.
UV Detection	220 nm and 275 nm	Wavelengths chosen to maximize sensitivity for the pyridinone chromophore.

Gradient Elution Profile:

Time (min)	% Mobile Phase A (Water + 0.1% TFA)	% Mobile Phase B (ACN + 0.1% TFA)
0.0	95	5
10.0	5	95
12.0	5	95
12.1	95	5
15.0	95	5

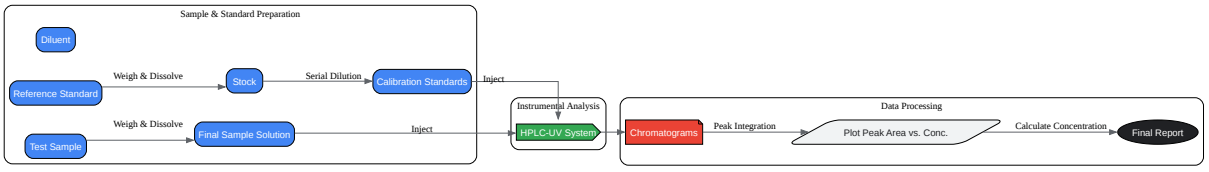
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Method Validation Parameters

To ensure the trustworthiness of the results, the method must be validated according to ICH guidelines.

Parameter	Acceptance Criteria	Purpose
Linearity	Correlation coefficient (r^2) > 0.999	Confirms a direct relationship between concentration and detector response.
Accuracy	98.0% - 102.0% recovery	Ensures the measured value is close to the true value.
Precision (RSD%)	Intra-day < 2.0%, Inter-day < 2.0%	Demonstrates the reproducibility of the method.
Limit of Detection (LOD)	Signal-to-Noise Ratio ≥ 3:1	The lowest concentration that can be reliably detected.
Limit of Quantification (LOQ)	Signal-to-Noise Ratio ≥ 10:1	The lowest concentration that can be accurately quantified.

Workflow Visualization



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Caption: Workflow for RP-HPLC-UV quantification of **5-Cyclopropylpyridin-2-ol**.

Method 2: LC-MS/MS for High-Sensitivity Quantification

For applications requiring ultra-low detection limits, such as in biological matrices (plasma, urine) for pharmacokinetic studies, LC-MS/MS is the gold standard. Its superior sensitivity and selectivity are achieved by monitoring a specific precursor-to-product ion transition.[5][6]

Principle of a Self-Validating System

This method couples the separation power of LC with the specificity of tandem mass spectrometry.[7] The analyte is first ionized, typically via Electrospray Ionization (ESI), to create a charged precursor ion ($[M+H]^+$). This precursor ion is selected in the first quadrupole, fragmented in a collision cell, and a specific fragment (product ion) is monitored by the second quadrupole. This Multiple Reaction Monitoring (MRM) transition is unique to the analyte, virtually eliminating matrix interference and providing a highly trustworthy signal.

Experimental Protocol

A. Reagents and Materials

- All reagents from the HPLC-UV method.
- Formic Acid (LC-MS Grade).
- Internal Standard (IS): An isotopically labeled **5-Cyclopropylpyridin-2-ol** (e.g., d4-labeled) is ideal. If unavailable, a structurally similar compound with different mass can be used.

B. Sample Preparation (from Plasma)

- Protein Precipitation: To a 50 µL plasma sample, add 150 µL of cold Acetonitrile containing the internal standard.
- Vortex: Mix vigorously for 1 minute to precipitate proteins.

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- Centrifuge: Spin at >10,000 x g for 10 minutes at 4 °C.
- Transfer: Carefully transfer the supernatant to a clean vial for injection.

C. LC-MS/MS Conditions

Parameter	Recommended Condition	Rationale
LC System	UPLC or UHPLC system (e.g., Waters Acquity, Shimadzu Nexera)	Provides fast, high-resolution separations compatible with MS.
Mass Spectrometer	Triple Quadrupole (e.g., Sciex QTRAP, Waters Xevo TQ)	Required for quantitative MRM analysis.[3]
Ionization Mode	Electrospray Ionization (ESI), Positive	The pyridine nitrogen is readily protonated to form $[M+H]^+$.
MRM Transitions	See table below	Specific transitions provide high selectivity and sensitivity.
Mobile Phase A	0.1% Formic Acid in Water	Formic acid is a volatile modifier compatible with MS.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Standard organic phase for reversed-phase LC-MS.

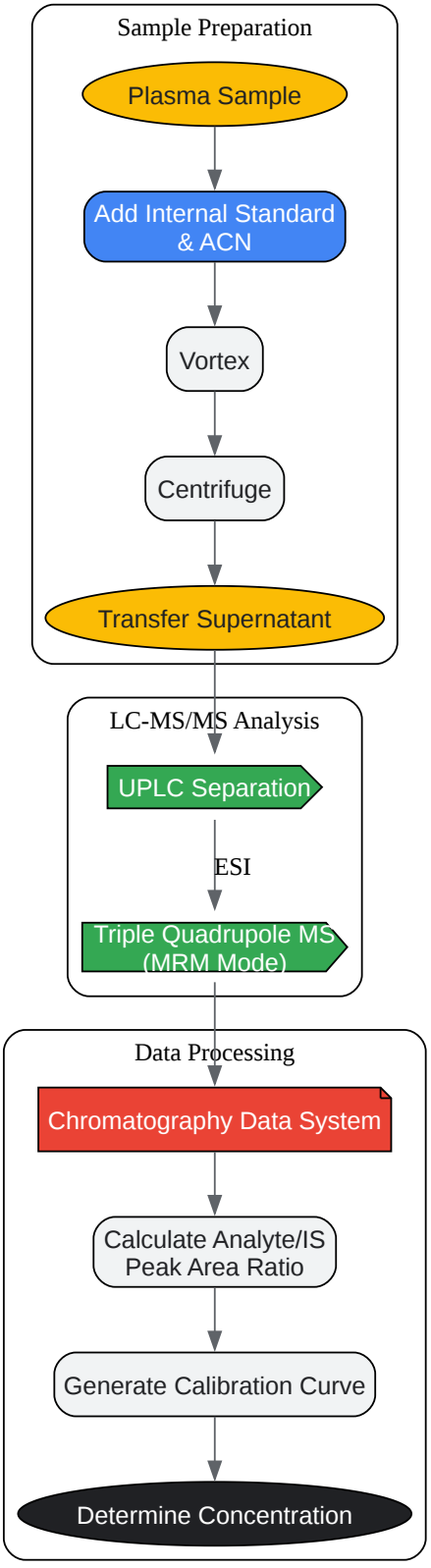
Hypothetical MRM Transitions:

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
5-Cyclopropylpyridin-2-ol	136.1	94.1	25
Internal Standard (IS)	Varies	Varies	Varies

Rationale for Product Ion (94.1): The precursor ion is $[C_8H_9NO + H]^+$. A plausible fragmentation pathway is the neutral loss of the cyclopropyl group (C_3H_4, mass 42), resulting in a fragment of m/z 94.1. This must be confirmed experimentally via infusion and product ion scans.

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Workflow Visualization



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Caption: Workflow for high-sensitivity LC-MS/MS analysis in a biological matrix.

Method 3: Considerations for GC-MS Analysis

Gas Chromatography (GC) is another powerful separation technique, but its application for **5-Cyclopropylpyridin-2-ol** has specific challenges.

- Volatility: The compound has a high predicted boiling point (348 °C), making direct injection onto a GC column difficult without very high temperatures that could cause degradation.[1]
- Derivatization: To overcome this, derivatization of the polar hydroxyl group is recommended. Silylation using an agent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) will replace the active hydrogen with a non-polar trimethylsilyl (TMS) group, increasing volatility and improving peak shape.
- Application: GC-MS would be most useful for identifying and quantifying volatile or semi-volatile impurities from the synthesis process that are not amenable to LC.[8] The mass spectrometer provides definitive identification of unknown peaks based on their fragmentation patterns.[9][10]

A conceptual protocol would involve dissolving the sample in a dry solvent (e.g., pyridine), adding the silylating agent, heating to complete the reaction, and then injecting the mixture onto a GC-MS system equipped with a non-polar column (e.g., DB-5ms).

Method Comparison and Summary

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Feature	RP-HPLC-UV	LC-MS/MS	GC-MS
Primary Application	Purity, Assay, QC	Bioanalysis, Trace Analysis	Impurity Profiling
Sensitivity	µg/mL	pg/mL to ng/mL	ng/mL
Selectivity	Moderate	Very High	High
Throughput	High	High	Moderate (due to derivatization)
Instrumentation Cost	Low	High	Moderate
Sample Matrix	Simple (Bulk, Formulations)	Complex (Plasma, Tissue)	Volatile/Semi-volatile

Conclusion

The quantification of **5-Cyclopropylpyridin-2-ol** can be reliably achieved using modern chromatographic techniques. For routine quality control and assay, RP-HPLC-UV provides a robust, accurate, and accessible platform. For applications demanding the highest sensitivity and selectivity, such as pharmacokinetic studies, LC-MS/MS is the superior method. While GC-MS is less direct, it serves as a valuable complementary technique for comprehensive impurity profiling after appropriate derivatization. The choice of method should be guided by the specific analytical requirements, including the sample matrix, required sensitivity, and available instrumentation.

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